

Diethoxydiphenylsilane: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: *Diethoxydiphenylsilane*

CAS No.: *155684-44-9*

Cat. No.: *B121531*

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Chemical Identity & Physicochemical Framework[1] [2]

Diethoxydiphenylsilane (DEDPS) represents a class of organosilanes where the steric bulk of two phenyl rings significantly influences both its reactivity and its safety profile.[2] Unlike smaller alkyl-silanes (e.g., tetraethoxysilane), DEDPS exhibits slower hydrolysis kinetics and higher thermal stability, making it a critical reagent for introducing hydrophobicity and aromatic stacking capabilities into sol-gel networks and organic syntheses.[1][2]

Core Chemical Constants

Property	Value	Relevance to Safety & Handling
CAS Number	2553-19-7	Unique identifier for inventory/regulatory tracking. [1][2][3]
Formula		Defines hydrolysis stoichiometry (releases 2 eq. Ethanol).
Molecular Weight	272.41 g/mol	Heavy vapor density; vapors settle in low areas.[1][2]
Boiling Point	167 °C @ 15 mmHg	High boiler; low inhalation risk at ambient temp unless aerosolized.[1][2]
Flash Point	110 °C (Closed Cup)	Combustible (Class IIIB).[1][2] Not a "Flammable Liquid" by GHS (<60°C).[1][2]
Density	1.033 g/mL	Slightly denser than water; sinks in aqueous spills.[1][2]
Hydrolytic Sensitivity	High	Reacts with atmospheric moisture to release ethanol.[1][2]

Hazard Identification & Mechanistic Toxicology[1][2]

While DEDPS is not classified as acutely toxic (e.g., fatal by contact), its primary hazard stems from its reactivity with biological moisture.[1] The "Senior Scientist" perspective requires understanding that the hazard is not the silane itself sitting in the bottle, but the reaction occurring on your mucous membranes.

GHS Classification (29 CFR 1910.1200)[1][2]

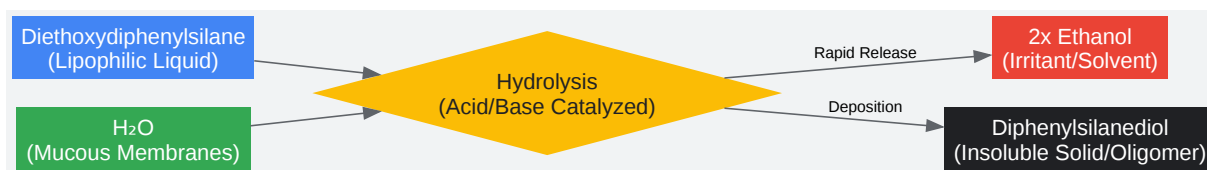
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1][2][4][5]

- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).[1][2][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).[1][2]

The Hydrolysis Hazard Mechanism

When DEDPS contacts the aqueous environment of the eye or lung tissue, it undergoes acid/base-catalyzed hydrolysis. This releases Ethanol locally and deposits insoluble Diphenylsilanediol or oligomeric siloxanes.[1][2]

- Acute Effect: The ethanol release causes immediate protein denaturation and irritation.[1][2]
- Chronic/Physical Effect: The resulting silanediols are hydrophobic solids that can mechanically irritate tissues or cloud the cornea if not flushed immediately.[1][2]



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Figure 1: The hydrolysis mechanism of DEDPS upon contact with biological moisture, driving the irritation hazard.[1][2]

Advanced Handling & Storage Protocols

Standard "wear gloves" advice is insufficient for organosilanes.[1][2] The steric bulk of the phenyl groups in DEDPS reduces permeation rates compared to smaller silanes, but the lipophilicity increases retention in barrier materials.

Material Compatibility & PPE[1][2][5][6][7][8]

- Glove Selection: Nitrile (0.11 mm) is generally sufficient for splash protection due to the molecule's size.[1][2] However, for prolonged immersion or spill cleanup, use Silver

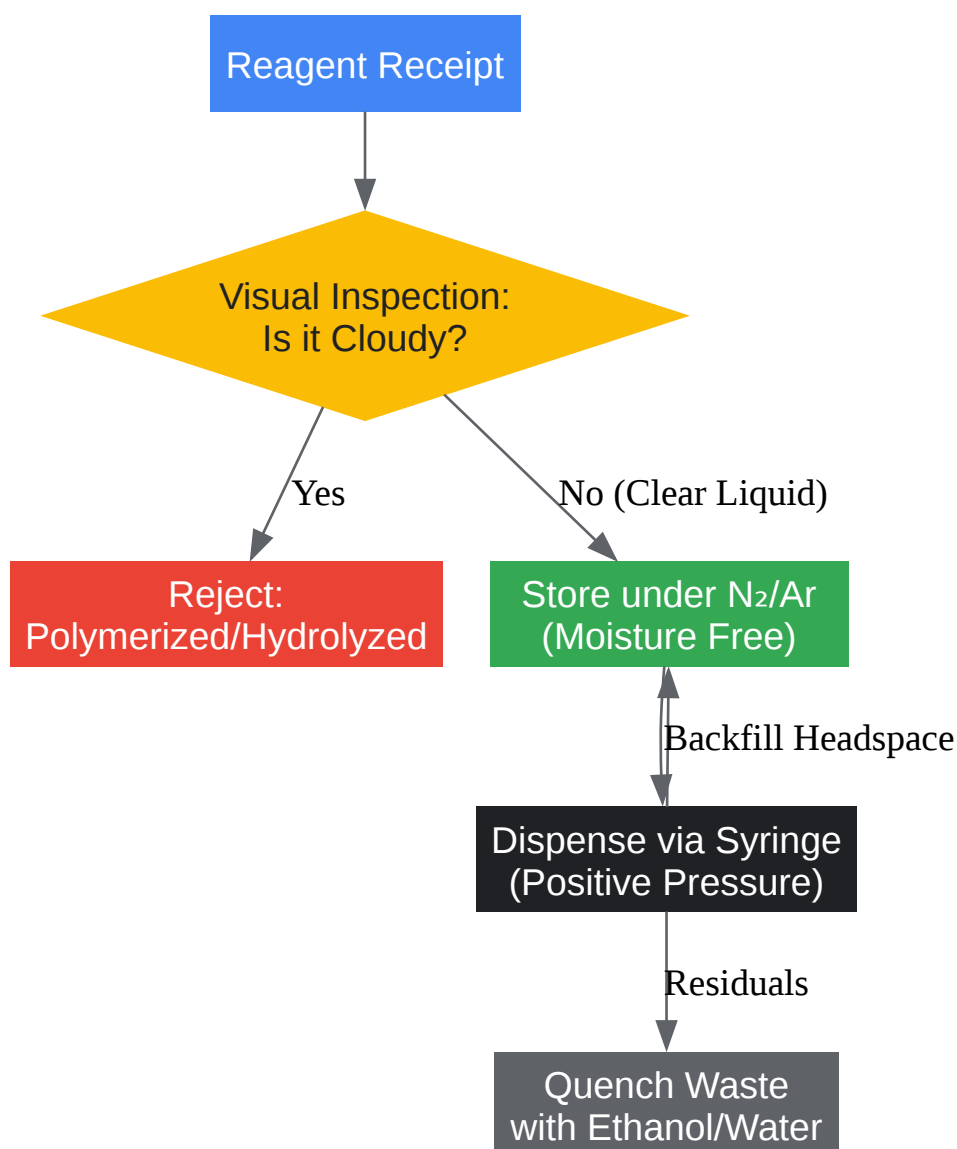
Shield/4H or thick Viton.[1]

- Respiratory: Because the vapor pressure is low (<1 mmHg @ 25°C), a fume hood is sufficient for ambient handling.[1][2] If heating or aerosolizing (e.g., spin coating), use a respirator with Organic Vapor (OV) cartridges.[1][2]

The "Dry-Line" Technique

To maintain reagent integrity (preventing oligomerization) and safety, handle DEDPS using Schlenk line techniques or positive-pressure nitrogen transfers.[1][2]

- Receipt: Inspect septum for integrity. If the liquid is cloudy, hydrolysis has initiated (formation of siloxane polymers).[1]
- Dispensing: Do not pour. Use a dry, nitrogen-flushed syringe with a long needle to penetrate the septum.[1][2]
- Headspace Management: Immediately backfill the bottle with inert gas (Ar or) after withdrawal to prevent atmospheric moisture ingress.[1][2]



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Figure 2: Decision logic for the safe receipt, storage, and dispensing of moisture-sensitive organosilanes.

Emergency Response & Toxicology Data

First Aid Causality

- Eye Contact: Do not just rinse; flush copiously. The hydrolysis product (diphenylsilanediol) is a solid.^{[1][2]} You are not just washing away a liquid; you are preventing the precipitation of abrasive micro-crystals on the cornea. Flush for 15+ minutes.

- Skin Contact: Wash with soap and water.[1][2][4] Alcohol-based hand sanitizers should be avoided as they may increase the solubility/penetration of the silane before it is removed.[2]

Toxicology Profile

- Acute Toxicity: Specific LD50 data for CAS 2553-19-7 is often not established in public literature due to its specialized nature.[1][2] However, toxicity is generally low (LD50 oral rat estimated > 2000 mg/kg) based on structural analogs (e.g., diphenyldimethoxysilane).[1]
- Systemic Risk: The primary systemic risk is associated with the metabolic processing of the hydrolysis byproduct, Ethanol.[1] Unlike methoxy-silanes (which release methanol and cause blindness), ethoxy-silanes pose a lower systemic toxicity risk.[1][2]

Synthesis & Application Context

Why do researchers use this specific molecule?

- Steric Protection: The two phenyl groups provide significant steric hindrance, protecting the silicon atom from nucleophilic attack after the material has cured.[1] This makes DEDPS-derived coatings more chemically resistant than those from TEOS.[1][2]
- Refractive Index: The aromatic rings increase the refractive index of the resulting sol-gel, useful in optical waveguide fabrication.[1]
- π - π Stacking: In drug delivery systems, the phenyl groups allow for π - π stacking interactions with aromatic drug molecules, facilitating controlled release profiles.[1][2]

Quenching/Disposal Protocol

Do not dispose of active DEDPS in aqueous waste streams immediately, as it may clog drains by forming solid silicone plugs.[1]

- Step 1: Dilute with ethanol in a waste container.[1][2]
- Step 2: Slowly add water to force hydrolysis in the container.[1][2]
- Step 3: Allow the solid siloxanes to precipitate.[1][2]

- Step 4: Dispose of the solid as chemical waste and the liquid as solvent waste.[1]

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